

Application Notes and Protocols: Bis(4-octylphenyl)amine as a Lubricant Antioxidant

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Compound of Interest

Compound Name: Bis(4-octylphenyl)amine

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Introduction

Bis(4-octylphenyl)amine, also known as 4,4'-dioctyldiphenylamine (DODPA) or Antioxidant ODA, is a high-performance aromatic amine antioxidant widely utilized in the formulation of industrial and automotive lubricants.^{[1][2][3][4]} Its molecular structure, featuring two octyl-substituted phenyl groups attached to a central amine, imparts excellent thermal and oxidative stability, making it a critical additive for extending the service life of lubricants operating under severe conditions.^{[3][5]} The long alkyl chains enhance its solubility in non-polar base oils, such as mineral oils and synthetic hydrocarbons (e.g., polyalphaolefins), ensuring its effective dispersion and function within the lubricant matrix.^[1] This document provides detailed application notes, performance data, and experimental protocols for evaluating the efficacy of **Bis(4-octylphenyl)amine** as a lubricant antioxidant.

Physical and Chemical Properties

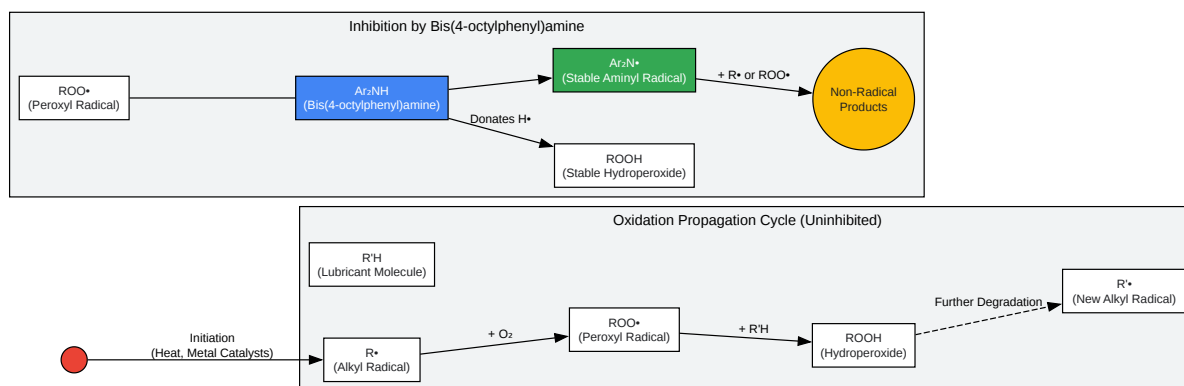
Bis(4-octylphenyl)amine is a waxy solid at room temperature, with properties that make it suitable for high-temperature applications.^{[1][2]} Its key physical and chemical characteristics are summarized in the table below.

Property	Value	References
CAS Number	101-67-7	[1][3][6]
Molecular Formula	C ₂₈ H ₄₃ N	[1][3][6]
Molecular Weight	393.65 g/mol	[1][2][3]
Appearance	White to light tan/brown powder, waxy solid, or flakes	[1][2][3]
Melting Point	96-97 °C	[1][3]
Boiling Point	509.4 °C at 760 mmHg	[1][3]
Density	0.939 g/cm ³	[1][3]
Flash Point	213 °C - 270 °C	[3]
Solubility	Insoluble in water; Soluble in benzene, gasoline, acetone	[7]

Mechanism of Action: Radical Scavenging

Lubricant degradation is primarily an auto-oxidation process involving a free-radical chain reaction. This process consists of three main stages: initiation, propagation, and termination.[8]

Bis(4-octylphenyl)amine functions as a chain-breaking antioxidant. It donates a hydrogen atom from its secondary amine group (-NH-) to highly reactive peroxy radicals (ROO•) that are formed during the propagation stage. This action neutralizes the peroxy radicals, converting them into more stable hydroperoxides (ROOH) and forming a stabilized aminyl radical. This aminyl radical is significantly less reactive than the initial peroxy radical and can further react with other radicals, effectively terminating the oxidation chain reaction and preventing the rapid degradation of the lubricant base oil.[9][10]



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Caption: Antioxidant mechanism of **Bis(4-octylphenyl)amine**.

Applications and Performance

Bis(4-octylphenyl)amine is a versatile antioxidant used across a wide range of lubricant applications to prevent viscosity increase, sludge and varnish formation, and acid number increase.[1][8]

- Engine Oils: Provides superior oxidative stability, protecting the oil from thermal stress and maintaining viscosity for longer drain intervals.[1]
- Turbine and Compressor Oils: Ensures long-term stability and reliability in high-temperature operations.
- Hydraulic and Gear Oils: Protects against degradation, extending the life of both the fluid and the equipment.[1]

- Greases: Enhances the thermal stability of greases used in automotive and industrial applications.[\[11\]](#)
- Rubber and Polymers: Also used as a stabilizer in rubber (natural, styrene-butadiene, neoprene) and polyolefin manufacturing.[\[2\]](#)[\[3\]](#)

The performance of **Bis(4-octylphenyl)amine** is often evaluated by its ability to prolong the oxidation induction time of a lubricant. Aromatic amines are particularly effective at high temperatures compared to phenolic antioxidants.[\[5\]](#)

Performance Data Summary

The following table summarizes typical performance improvements when using aminic antioxidants like **Bis(4-octylphenyl)amine** in lubricant formulations. Data is illustrative and based on standardized tests.

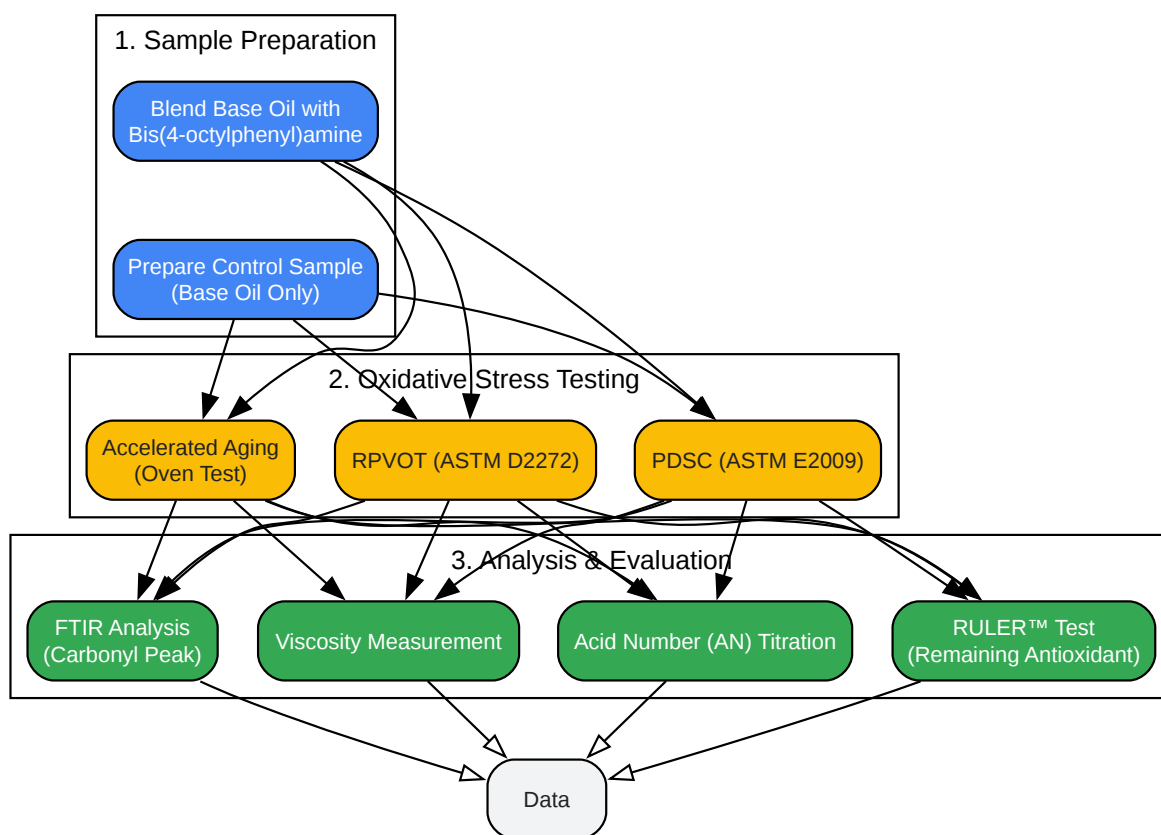
Test Method	Base Oil	Antioxidant Concentration (wt%)	Result	Significance	Reference
RPVOT (ASTM D2272)	Group II Turbine Oil	0.5%	> 1500 minutes	Significant extension of oil life compared to uninhibited oil or some phenolic antioxidants.	[8][12]
PDSC (ASTM D6186)	PAO4 Synthetic Base Oil	0.5%	Oxidation Onset Temp: ~240-260 °C	Demonstrates high-temperature thermal stability.	[13]
Thin-Film Oxidation	Engine Oil Formulation	1.0%	Reduced varnish and sludge formation	Maintains engine cleanliness and performance.	[1]
Volvo T-13 Engine Test	Heavy-Duty Engine Oil	Proprietary	Triples oil life vs. baseline	Validates extended drain interval capability.	[14]

Experimental Protocols

Accurate evaluation of antioxidant performance is crucial for lubricant formulation. The following are detailed protocols for key industry-standard experiments.

Experimental Workflow Overview

The general process for testing a new antioxidant formulation involves blending, subjecting the blend to oxidative stress, and analyzing the degradation.



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Caption: General workflow for lubricant antioxidant evaluation.

Protocol 1: Rotating Pressure Vessel Oxidation Test (RPVOT)

- Standard: ASTM D2272
- Objective: To evaluate the oxidation stability of new and in-service oils by measuring the time until a rapid pressure drop occurs, indicating consumption of the antioxidant.
- Apparatus: RPVOT pressure vessel, temperature-controlled bath, pressure recorder, oxygen supply.

- Procedure:
 - Weigh 50 ± 0.5 g of the oil sample and 5 ± 0.05 g of distilled water into the sample container.
 - Add a polished copper catalyst coil to the container.
 - Place the container inside the pressure vessel.
 - Seal the vessel and purge with oxygen.
 - Pressurize the vessel with oxygen to 90 psi (620 kPa) at room temperature.
 - Place the sealed vessel in a temperature-controlled bath maintained at 150 °C and begin rotating it at 100 rpm.
 - Continuously monitor and record the pressure inside the vessel.
 - The test concludes when the pressure drops by 25 psi (172 kPa) from the maximum pressure observed.
 - The result is reported as the time in minutes from the start of the test to this pressure drop, known as the "induction time".^[15] A longer time indicates better oxidation stability.

Protocol 2: Pressurized Differential Scanning Calorimetry (PDSC) / Oxidation Onset Temperature (OOT)

- Standards: ASTM E 2009-08, ASTM D6186
- Objective: To determine the thermal-oxidative stability of a lubricant by measuring the temperature (OOT) or time (OIT) at which rapid oxidation begins.
- Apparatus: A differential scanning calorimeter (DSC) capable of operating under high pressure.
- Procedure (for OOT):

- Place a small, precise amount of the oil sample (typically 3.0-3.5 mg) into an open aluminum pan.[\[16\]](#)
- Place the pan into the DSC test chamber.
- Pressurize the chamber with pure oxygen (e.g., to 30 bar or ~435 psi) and establish a constant flow rate (e.g., 50-100 mL/min).[\[13\]](#)[\[16\]](#)
- Heat the sample at a constant rate, for example, 10 °C/min, from a starting temperature (e.g., 100 °C) to a final temperature (e.g., 250-350 °C).[\[13\]](#)[\[16\]](#)
- The instrument measures the heat flow difference between the sample and an empty reference pan.
- The onset of oxidation is marked by a sharp exothermic peak in the DSC curve.
- The Oxidation Onset Temperature (OOT) is determined by software analysis as the intersection of the baseline with the tangent of this exothermic peak.[\[16\]](#) A higher OOT indicates better oxidative stability.

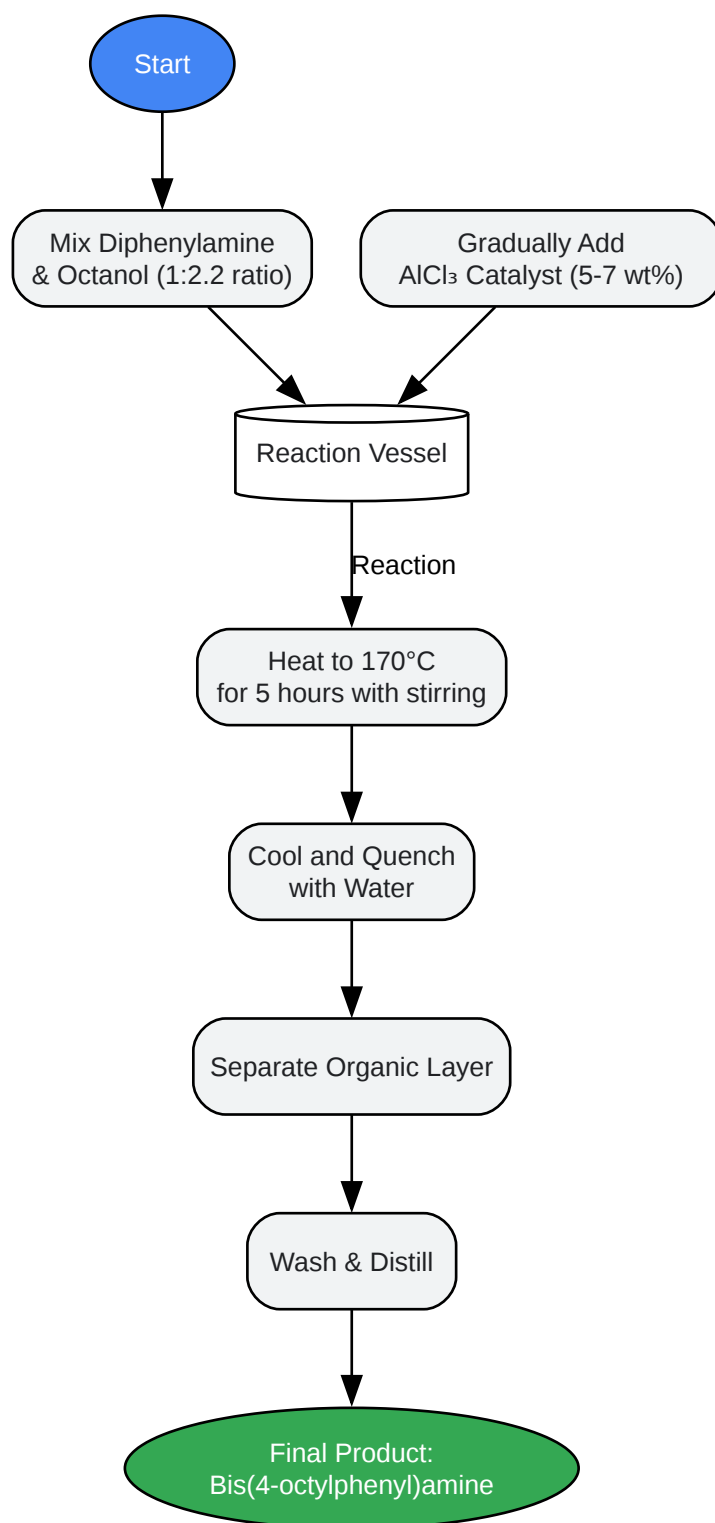
Protocol 3: Fourier Transform Infrared (FTIR) Spectroscopy

- Standard: ASTM D7414
- Objective: To monitor the extent of oxidation in a used oil sample by identifying the formation of oxidation byproducts, particularly carbonyl compounds.
- Apparatus: FTIR Spectrometer.
- Procedure:
 - Obtain an FTIR spectrum of the new, un-aged oil to establish a baseline.
 - After an aging test (e.g., thin-film oven test or from an engine test), obtain an FTIR spectrum of the used oil sample.
 - Subtract the baseline spectrum from the used oil spectrum.

- Examine the difference spectrum for the growth of a peak in the carbonyl region (approximately 1600-1800 cm^{-1}).[\[15\]](#)
- The area or height of this peak is proportional to the amount of oxidation that has occurred. This method is excellent for trending oil condition over time.[\[15\]](#)

Synthesis Overview

The most common industrial method for synthesizing **Bis(4-octylphenyl)amine** is through the Friedel-Crafts alkylation of diphenylamine with an octylating agent, typically octanol or an octene isomer like diisobutylene, in the presence of a Lewis acid catalyst.[\[1\]](#)[\[2\]](#)[\[17\]](#)



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Caption: Industrial synthesis workflow for **Bis(4-octylphenyl)amine**.

Safety and Handling

- Wear appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and respiratory protection if handling the powder in a non-ventilated area.[2]
- May cause mild skin irritation.[2]
- The compound is noted for its aquatic toxicity and should be disposed of according to local environmental regulations to prevent contamination.[1]
- May be incompatible with strong oxidizing agents, isocyanates, peroxides, and acid halides. [2][7]

Conclusion

Bis(4-octylphenyl)amine is a highly effective and widely used aminic antioxidant for lubricants. Its excellent solubility in base oils and superior thermal stability make it an essential additive for formulations intended for high-temperature and long-service-life applications.[1][3] By functioning as a potent radical scavenger, it significantly delays the oxidative degradation of lubricants, thereby preserving their performance characteristics and extending the operational life of machinery. The standardized protocols provided herein offer a robust framework for researchers to evaluate and optimize the performance of lubricant formulations containing this critical additive.

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